

An In-depth Technical Guide to the Chemical Properties of Trimethylsulfoxonium Salts

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Compound of Interest

Compound Name: **Trimethylsulfoxonium**

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This technical guide provides a comprehensive overview of the core chemical properties of **trimethylsulfoxonium** salts, invaluable reagents in modern organic synthesis. This document details their physical and chemical characteristics, reactivity, and provides established experimental protocols for their use.

Physical and Chemical Properties

Trimethylsulfoxonium salts are quaternary sulfonium compounds characterized by a central sulfur atom bonded to three methyl groups and one oxygen atom, bearing a net positive charge.^{[1][2]} The most common counterions are halides, such as chloride and iodide. These salts are typically white to off-white or pale yellow crystalline powders.^{[1][3]} They are known to be hygroscopic and, in the case of the iodide salt, light-sensitive, necessitating storage in a cool, dry, and dark environment.^{[1][4]}

Quantitative Physical Properties

A summary of the key physical properties of **trimethylsulfoxonium** chloride and iodide is presented in Table 1.

Property	Trimethylsulfoxonium Chloride	Trimethylsulfoxonium Iodide
Molecular Formula	C_3H_9ClOS ^[5]	C_3H_9IOS ^[6]
Molecular Weight	128.62 g/mol ^[5]	220.07 g/mol ^[6]
Melting Point	226-229 °C (decomposes) ^[7] ^[8]	200 °C ^[9]
Appearance	White to off-white crystalline powder ^[1]	White to light yellow crystalline powder ^[3]
Solubility	Sparingly soluble in water and DMSO, slightly soluble in methanol. ^{[1][10]}	Soluble in water (50 mg/mL), methanol, and dimethylformamide. ^[3]
pKa of α -protons	16-18 (in DMSO) ^[11]	Not explicitly found, but expected to be similar to the chloride salt.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **trimethylsulfoxonium** salts.

- 1H NMR: In DMSO-d₆, **trimethylsulfoxonium** iodide typically exhibits a singlet for the nine equivalent protons of the three methyl groups.^[12]
- IR Spectroscopy: The infrared spectrum of **trimethylsulfoxonium** chloride shows characteristic peaks corresponding to C-H and S=O stretching vibrations.^[5]
- Mass Spectrometry: The mass spectrum of the **trimethylsulfoxonium** cation ((CH₃)₃SO⁺) can be observed, though the parent ion may not always be the most abundant peak depending on the ionization technique.

Reactivity and the Corey-Chaykovsky Reaction

The primary utility of **trimethylsulfoxonium** salts in organic synthesis lies in their role as precursors to dimethyloxosulfonium methylide, a key reagent in the Corey-Chaykovsky

reaction.[13][14][15]

Formation of Dimethyloxosulfonium Methylide

Treatment of a **trimethylsulfoxonium** salt with a strong base, such as sodium hydride or potassium tert-butoxide, results in the deprotonation of one of the methyl groups to form the highly reactive sulfur ylide, dimethyloxosulfonium methylide.[13][14] The enhanced acidity of the α -protons (pKa 16-18 in DMSO) facilitates this ylide formation under relatively mild conditions.[11]

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